

Preparing Stock Solutions of RO-09-4609: Application Notes and Protocols

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Compound of Interest

Compound Name: RO-09-4609

Cat. No.: B15558792

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines and protocols for the preparation of stock solutions of **RO-09-4609**, a potent and selective inhibitor of *Candida albicans* N-myristoyltransferase (CaNmt). Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Compound Information

RO-09-4609 is an experimental antifungal agent. Key chemical properties are summarized below.

Property	Value
Molecular Weight	368.43 g/mol
Appearance	Solid powder
CAS Number	279230-20-5

Solubility and Storage

Proper solvent selection and storage are crucial for maintaining the stability and activity of **RO-09-4609**.

Solvent	Maximum Known Solubility	Storage Conditions (Stock Solution)
DMSO	Data not specified, but known to be soluble[1]	Short-term (days to weeks): 0-4°C[1] Long-term (months to years): -20°C[1]

Note: It is recommended to perform a solubility test to determine the maximum concentration in your specific batch of DMSO.

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **RO-09-4609** in DMSO.

Materials:

- **RO-09-4609** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Equilibrate Compound:** Allow the vial of **RO-09-4609** powder to come to room temperature before opening to prevent condensation.

- **Weigh Compound:** Tare a sterile microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh out the desired amount of **RO-09-4609**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.68 mg of the compound.
 - **Calculation:**
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 368.43 \text{ g/mol} = 0.00368 \text{ g} = 3.68 \text{ mg}$
- **Add Solvent:** Using a calibrated pipette, add the calculated volume of DMSO to the tube containing the **RO-09-4609** powder. To prepare 1 mL of a 10 mM stock, add 1 mL of DMSO.
- **Dissolve Compound:** Close the tube or vial securely and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but be cautious of potential compound degradation. Visually inspect the solution to ensure no solid particles remain.
- **Aliquot and Store:** For ease of use and to minimize freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage.^[1] For short-term storage, 0-4°C is acceptable.^[1]

Visualized Workflows and Pathways

The following diagrams illustrate the stock solution preparation workflow and a hypothetical signaling pathway for **RO-09-4609**.

Preparation Workflow

Equilibrate RO-09-4609
to Room Temperature

Weigh Compound
(e.g., 3.68 mg)

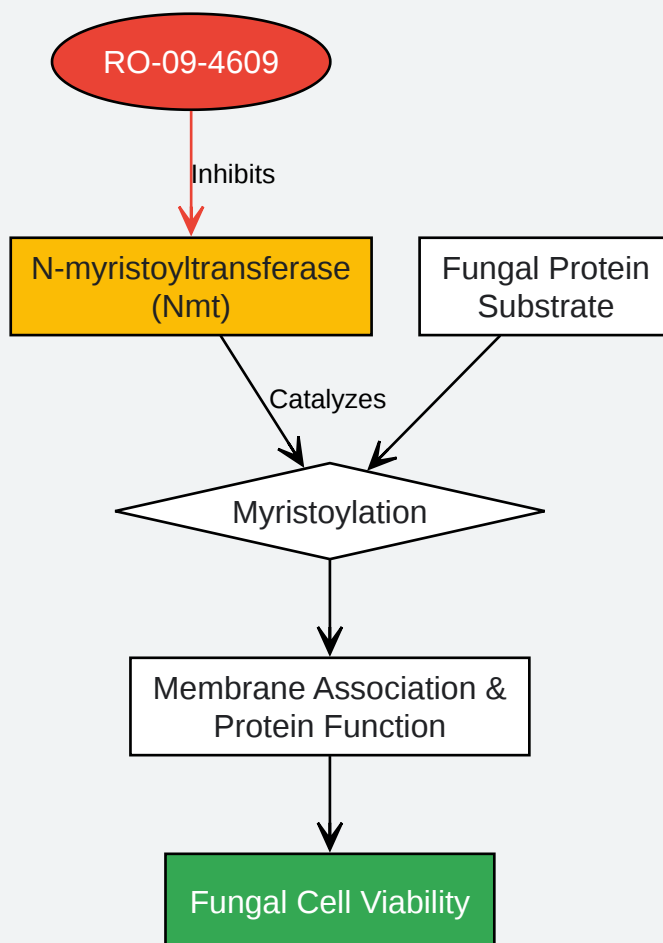
Add Anhydrous DMSO
(e.g., 1 mL for 10 mM)

Vortex to Dissolve

Aliquot into
Single-Use Tubes

Store at -20°C
(Long-Term)

Hypothetical Signaling Pathway Inhibition



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References

- 1. medkoo.com [medkoo.com]

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